

Toxicological Profile of Tefuryltrione on Non-Target Organisms: A Technical Guide

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Compound of Interest

Compound Name: Tefuryltrione

Cat. No.: B1250450

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Disclaimer: This document summarizes publicly available toxicological information for the herbicide **Tefuryltrione** on non-target organisms. A comprehensive review of regulatory submission documents was not feasible, and as such, significant data gaps exist, particularly for non-mammalian species. The information provided should be used for research and informational purposes only.

Executive Summary

Tefuryltrione is a triketone herbicide used for the control of various weeds in paddy fields. Understanding its toxicological profile on non-target organisms is crucial for a comprehensive environmental risk assessment. This technical guide provides a summary of the available toxicological data, outlines standard experimental protocols for ecotoxicity testing, and presents visual workflows for key experimental procedures.

Based on the available data, **Tefuryltrione** exhibits low acute oral toxicity to mammals. It is classified as "Category 2" for reproductive toxicity in some jurisdictions, with a No-Observed-Adverse-Effect Level (NOAEL) identified in a two-generation rat study. For aquatic life, it is classified as hazardous (Category 2) for both acute and chronic exposure, although specific quantitative data (LC50, EC50) are not readily available in the public domain. There is a significant lack of publicly accessible data on the toxicity of **Tefuryltrione** to birds, terrestrial invertebrates (e.g., bees and earthworms), and soil microorganisms.

Mammalian Toxicology

The mammalian toxicological profile of **Tefuryltrione** has been evaluated in laboratory studies, primarily using rats. The available data indicates low acute toxicity via the oral route.

Quantitative Mammalian Toxicity Data

Endpoint	Species	Value	Classification	Reference(s)
Acute Oral LD50	Rat	> 5000 mg/kg bw	Low Toxicity	[1][2]
Reproductive Toxicity NOAEL	Rat	25 mg/kg bw/day	-	[3]

Qualitative Mammalian Toxicity Information

Endpoint	Finding	Reference(s)
Reproductive Toxicity	Classified as Category 2 (Suspected of damaging fertility or the unborn child) in some safety data sheets.	[4]
Target Organ Toxicity	Studies in experimental animals have indicated the thyroid and pancreas as potential target organs.	[5]
Genotoxicity/Mutagenicity	Not found to be mutagenic or genotoxic in a battery of in vitro and in vivo tests.	[5]
Carcinogenicity	No classification for carcinogenicity.	[4]

Aquatic Ecotoxicology

While quantitative toxicity data for aquatic organisms are scarce in publicly available literature, safety data sheets provide a classification of the hazard posed by **Tefuryltrione** to the aquatic environment.

Aquatic Hazard Classification

Hazard Category	Classification	Reference(s)
Hazardous to the aquatic environment, short-term (acute)	Category 2	[6]
Hazardous to the aquatic environment, long-term (chronic)	Category 2	[6]

Note: Category 2 classification implies that the substance is toxic to aquatic life with long-lasting effects. However, without specific EC50 (for algae and daphnids) and LC50 (for fish) values, a detailed risk assessment cannot be fully completed.

Standard Experimental Protocols for Aquatic Toxicity Testing

In the absence of specific data for **Tefuryltrione**, this section describes standard OECD (Organisation for Economic Co-operation and Development) protocols for assessing the toxicity of chemical substances to aquatic organisms.

This test determines the median lethal concentration (LC50) of a substance in fish over a 96-hour exposure period.

- Test Organism: Rainbow trout (*Oncorhynchus mykiss*) is a commonly used species.
- Methodology: Fish are exposed to a range of concentrations of the test substance in a semi-static or flow-through system. Mortalities and sub-lethal effects are observed at 24, 48, 72, and 96 hours. The LC50 is calculated at the end of the exposure period.
- Endpoint: 96-hour LC50.

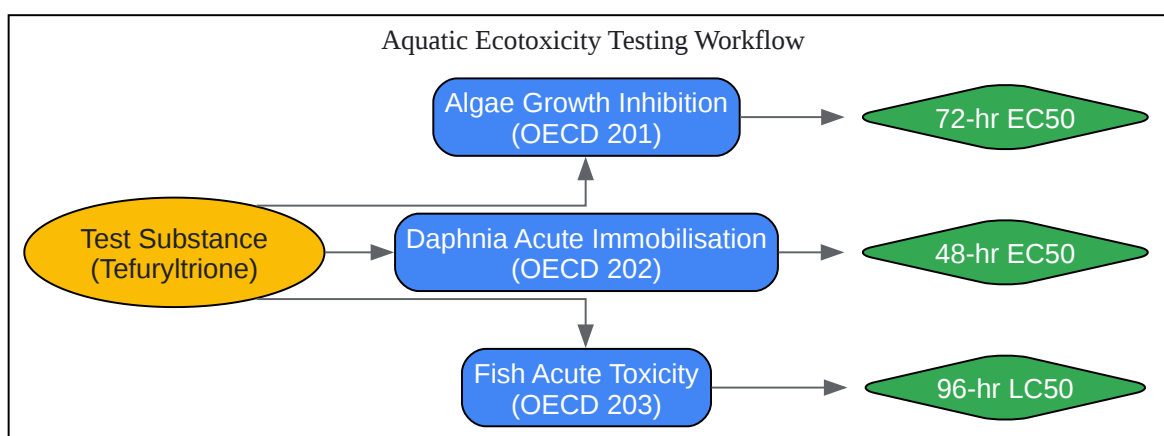
This test evaluates the acute toxicity to planktonic crustaceans, with the endpoint being the concentration that immobilizes 50% of the population (EC50).

- Test Organism: *Daphnia magna* is the standard test species.

- Methodology: Daphnids are exposed to the test substance for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours.
- Endpoint: 48-hour EC50.

This test assesses the effect of a substance on the growth of freshwater algae.

- Test Organism: Green algae species such as *Pseudokirchneriella subcapitata*.
- Methodology: Algal cultures are exposed to various concentrations of the test substance over 72 hours. The growth of the algae is measured, typically by cell counts or fluorescence.
- Endpoint: 72-hour EC50 (based on growth rate inhibition).



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Standard workflow for aquatic ecotoxicity testing.

Terrestrial Ecotoxicology

Publicly available literature lacks specific quantitative data on the toxicity of **Tefuryltrione** to terrestrial non-target organisms, including birds and invertebrates.

Avian Toxicology

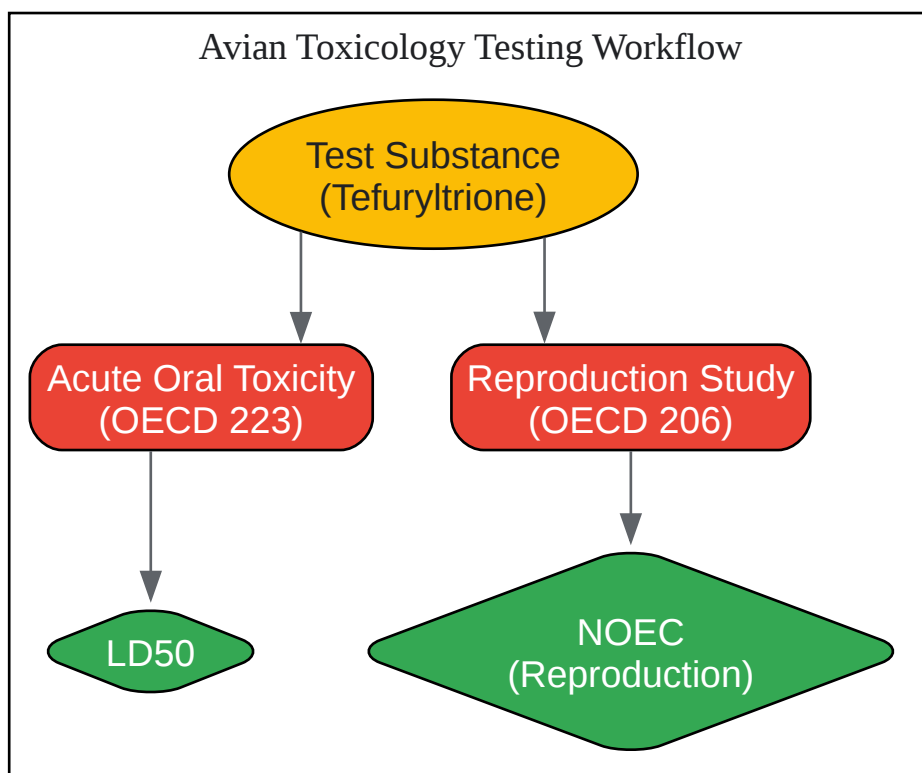
Standard tests for avian species assess acute oral toxicity and effects on reproduction.

This study determines the acute oral toxicity (LD50) of a substance to birds.

- **Test Organism:** Commonly used species include the Northern bobwhite (*Colinus virginianus*) or the Japanese quail (*Coturnix japonica*).
- **Methodology:** Birds are administered a single oral dose of the test substance. They are then observed for 14 days for mortality and signs of toxicity.
- **Endpoint:** Acute oral LD50.

This test evaluates the potential effects of a substance on the reproductive success of birds.

- **Test Organism:** Northern bobwhite or Mallard duck (*Anas platyrhynchos*).
- **Methodology:** Birds are fed a diet containing the test substance for a period that includes a pre-egg-laying phase and an egg-laying phase. Endpoints related to reproductive success (e.g., egg production, fertility, hatchability, and survival of offspring) are measured.
- **Endpoint:** No-Observed-Effect Concentration (NOEC) for reproductive parameters.



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Standard workflow for avian toxicity testing.

Terrestrial Invertebrates

These tests determine the acute contact and oral toxicity to honeybees.

- Test Organism: Adult worker honeybees (*Apis mellifera*).
- Methodology:
 - Contact (OECD 214): Bees are topically exposed to the test substance.
 - Oral (OECD 213): Bees are fed a sucrose solution containing the test substance.
- Endpoint: 48-hour LD50 for both contact and oral exposure.

This test assesses the acute toxicity of substances to earthworms.

- Test Organism: *Eisenia fetida*.

- Methodology: Earthworms are exposed to the test substance mixed into an artificial soil matrix for 14 days. Mortality and changes in biomass are recorded.
- Endpoint: 14-day LC50.

Effects on Soil Microorganisms

The impact of herbicides on soil microbial communities is a key aspect of environmental risk assessment. Standard tests evaluate the effects on nitrogen and carbon transformation processes.

Nitrogen Transformation in Soil (OECD 216)

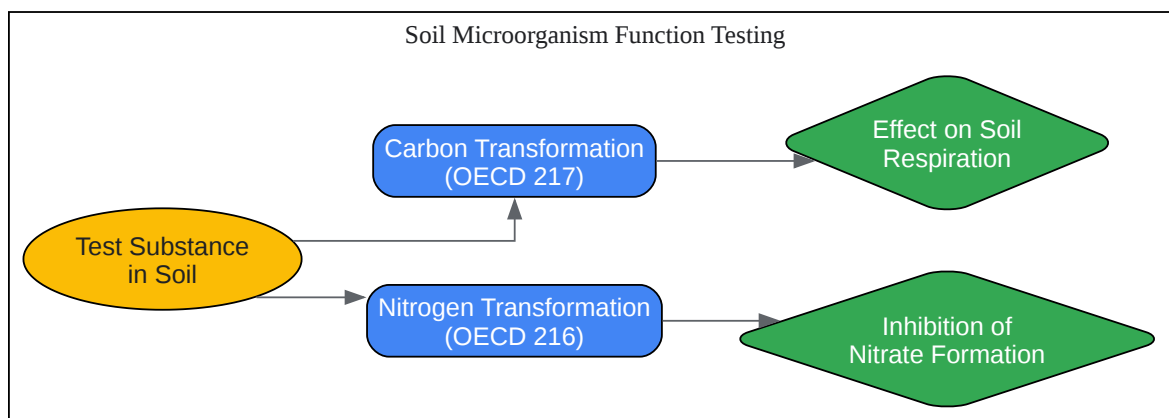
This test assesses the potential for a substance to inhibit nitrification, a crucial process in the nitrogen cycle carried out by soil microorganisms.

- Methodology: Soil is treated with the test substance and an ammonium-based nitrogen source. The rate of nitrate formation is measured over a 28-day period and compared to an untreated control.
- Endpoint: The concentration at which a 25% inhibition of nitrate formation occurs compared to the control.

Carbon Transformation in Soil (OECD 217)

This test evaluates the effect of a substance on the overall microbial activity in the soil by measuring carbon dioxide production (respiration).

- Methodology: Soil is treated with the test substance, and the rate of carbon dioxide evolution is measured over a period of 28 days.
- Endpoint: The effect of the test substance on soil respiration is reported as a percentage of the control.



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Workflow for assessing effects on soil microbial functions.

Conclusion and Data Gaps

The publicly available toxicological profile of **Tefuryltrione** for non-target organisms is incomplete. While data on mammalian toxicity suggests low acute oral toxicity, the classification for reproductive toxicity and the identification of potential target organs warrant further investigation. The classification as hazardous to aquatic life highlights the need for specific ecotoxicity data for fish, daphnids, and algae to conduct a thorough environmental risk assessment.

Crucially, there is a significant lack of data for key non-target organisms, including birds, bees, earthworms, and soil microorganisms. To fully understand the environmental impact of **Tefuryltrione**, further research and the public dissemination of regulatory study results are essential. The experimental protocols outlined in this guide provide a framework for generating the necessary data to fill these knowledge gaps.

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